

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Iodobiphenyl

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Compound of Interest

Compound Name: 2-Iodobiphenyl

Cat. No.: B1664525

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **2-iodobiphenyl**, a critical intermediate in various fields of chemical synthesis. The document outlines its key physical properties, presents detailed experimental protocols for their determination, and offers a logical workflow for these analytical procedures.

Core Physicochemical Data

2-Iodobiphenyl is an ortho-halogenated biphenyl synthesized from 2-aminobiphenyl. Its physical state at ambient temperature is described as a clear, colorless to yellow liquid, though some suppliers characterize it as a white to pale yellow crystalline powder.^{[1][2][3]} This discrepancy may be attributed to the purity of the substance, as impurities can significantly lower the melting point.

Quantitative Data Summary

The melting and boiling points are crucial parameters for handling, reaction setup, and purification processes such as distillation. The table below summarizes the reported values for **2-iodobiphenyl**.

Physical Property	Value	Notes
Melting Point	70-75 °C	May be lower depending on purity. [1]
Boiling Point	300-305 °C	Decomposes at higher temperatures. [1]

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. The following sections detail standardized laboratory methodologies.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions to a liquid. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound, whereas a broad melting range suggests the presence of impurities.

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp or Thiele Tube)

- Sample Preparation:
 - Ensure the **2-iodobiphenyl** sample is completely dry and in a fine, powdered form. If the sample consists of coarse crystals, it should be crushed using a mortar and pestle.
 - Load a small amount of the powdered sample into a capillary tube (sealed at one end) to a height of 1-2 mm. This is achieved by tapping the open end of the tube into the powder and then compacting the sample at the bottom.
- Apparatus Setup:
 - Mel-Temp Apparatus: Place the loaded capillary tube into the sample holder of the apparatus.

- Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb. Immerse this assembly in the oil bath of the Thiele tube.
- Measurement:
 - Heat the apparatus rapidly to obtain an approximate melting point.
 - Allow the apparatus to cool.
 - For an accurate measurement, begin heating again at a slow rate (approximately 2°C per minute) as the temperature approaches the approximate melting point.
 - Record the temperature at which the first signs of melting are observed (T1) and the temperature at which the entire sample has turned into a clear liquid (T2). The melting range is T1-T2.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. It is a key indicator of a liquid's volatility and purity.

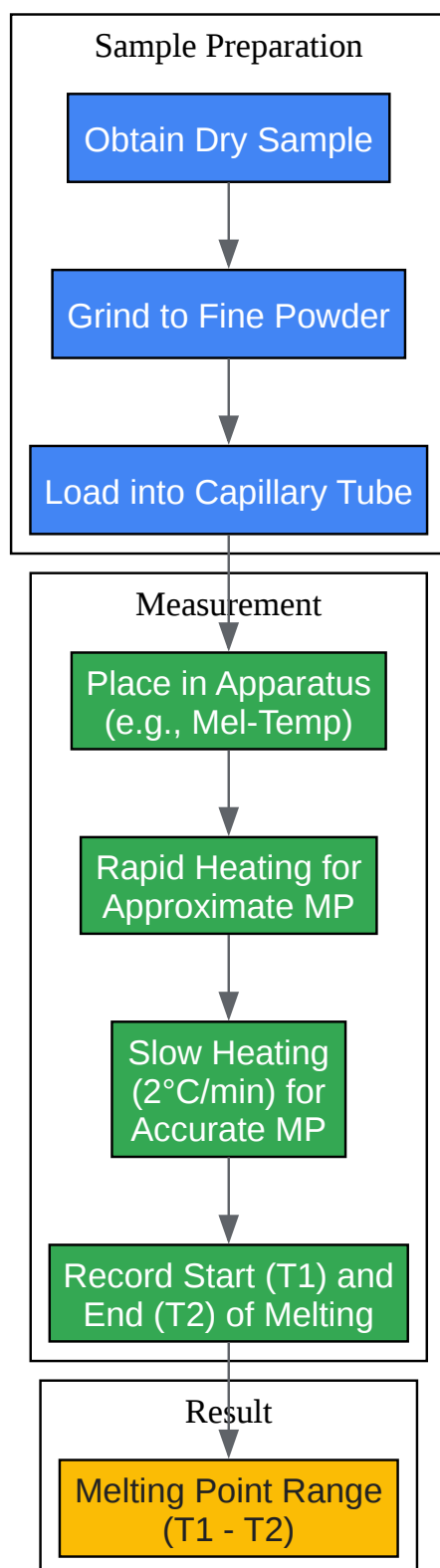
Methodology: Distillation or Thiele Tube Method

- Sample and Apparatus Setup (Thiele Tube):
 - Place a few milliliters of **2-iodobiphenyl** into a small test tube (fusion tube).
 - Insert a capillary tube (sealed at one end) into the liquid with the open end down.
 - Attach the test tube to a thermometer and place the assembly in a Thiele tube filled with a heating oil (e.g., paraffin oil).
- Measurement:
 - Gently heat the arm of the Thiele tube. Convection currents will ensure uniform temperature distribution.

- As the liquid heats, air trapped in the capillary tube will expand and exit as bubbles.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the liquid has reached its boiling point.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

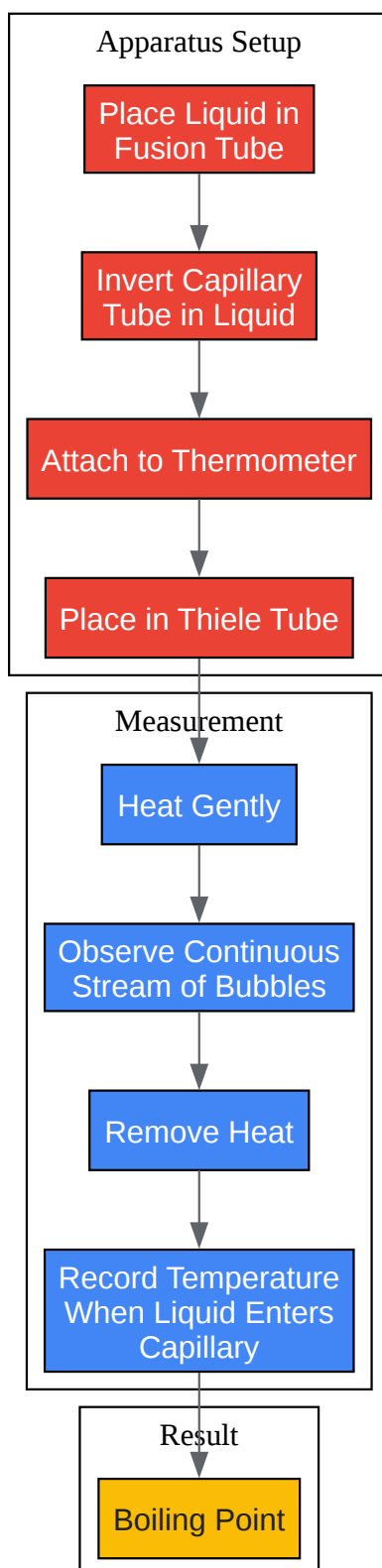
Logical and Experimental Workflows

Visualizing the experimental process is crucial for ensuring procedural accuracy and reproducibility. The following diagrams illustrate the logical workflows for determining the melting and boiling points of **2-iodobiphenyl**.



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Workflow for Melting Point Determination.



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Workflow for Boiling Point Determination.

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